

Personal protective equipment for handling N2,9-Diacetylguanine

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Compound of Interest

Compound Name: **N2,9-Diacetylguanine**

Cat. No.: **B015622**

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Essential Safety and Handling Guide for N2,9-Diacetylguanine

This document provides crucial safety, handling, and disposal information for **N2,9-Diacetylguanine**, tailored for researchers, scientists, and professionals in drug development. The following procedural guidance is designed to ensure safe laboratory practices and mitigate risks associated with the handling of this chemical.

Chemical and Physical Properties

N2,9-Diacetylguanine is a purine compound utilized in various organic synthesis and biological research applications.^[1] It is essential to be aware of its physical and chemical properties for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₉ H ₉ N ₅ O ₃	[2]
Molecular Weight	235.20 g/mol	[2][3]
Appearance	Off-white to white solid/powder	[4][5]
Melting Point	285 °C / 545 °F	[1][5][6]
Solubility	Does not mix with water / Partly miscible	[3]
Storage Temperature	-20°C Freezer	[7][6]

Hazard Identification and Safety Ratings

N2,9-Diacetylguanine is classified as a hazardous substance.[3][5] It is crucial to understand its potential hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H315: Causes skin irritation.[2][7]
- H319: Causes serious eye irritation.[2][7]
- H335: May cause respiratory irritation.[2][7]

Hazard Rating	Value	Description
Flammability	1	Low
Toxicity	0	Min/Nil
Body Contact	2	Moderate
Reactivity	1	Low
Chronic Hazard	2	Moderate

Source: Santa Cruz Biotechnology MSDS.[3] Ratings are on a 0-4 scale (Min/Nil to Extreme).

Operational and Disposal Plans

Adherence to the following protocols is mandatory for the safe handling and disposal of **N2,9-Diacetylguanine**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **N2,9-Diacetylguanine** to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against dust particles and splashes, preventing serious eye irritation. [4] [5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. [8] [9]	Prevents skin contact which can cause irritation. [3] [5]
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA or EN 149 approved respirator is required if dust is generated or if irritation occurs. [8]	Protects against inhalation of dust, which may cause respiratory tract irritation. [4] [5] [8]

Safe Handling and Storage Protocol

Handling:

- Ventilation: Always handle **N2,9-Diacetylguanine** in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#)
- Avoid Dust Formation: Take care to avoid the formation of dust and aerosols during handling. [\[4\]](#)[\[8\]](#)[\[9\]](#)
- Prevent Contact: Avoid all personal contact, including inhalation and contact with eyes, skin, and clothing.[\[4\]](#)[\[3\]](#)[\[8\]](#) Do not ingest.

- Hygiene: Wash hands thoroughly after handling the substance.[5][8] Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation. [5][8]

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]
- Temperature: For long-term stability, store in a freezer at -20°C.[7][6]
- Incompatibilities: Avoid contact with strong oxidizing agents, as this may result in ignition.[3][8]

First Aid Procedures

Immediate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][5]
Skin Contact	Immediately remove all contaminated clothing. Wash off with plenty of soap and running water for at least 15 minutes. If skin irritation persists, consult a physician.[4][8]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Lay the patient down, keep them warm and rested. Seek medical attention if symptoms occur or persist.[4][3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention if symptoms occur.[4]

Spill Response Protocol

In the event of a spill, follow these procedures to minimize hazard and contamination.

Minor Spills:

- Isolate: Restrict access to the spill area.
- PPE: Ensure appropriate PPE is worn.
- Clean-up: Clean up spills immediately. Carefully sweep or scoop up the solid material, avoiding dust generation. Place into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

Major Spills:

- Evacuate: Evacuate non-essential personnel from the area.
- Alert: Alert emergency responders and inform them of the location and nature of the hazard.
[3]
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Containment: Prevent the spill from entering drains or waterways.[8]
- Clean-up: Only trained personnel with appropriate PPE, including respiratory protection, should perform the clean-up.[3] Collect the material and place it in a sealed, labeled container for disposal.

Disposal Plan

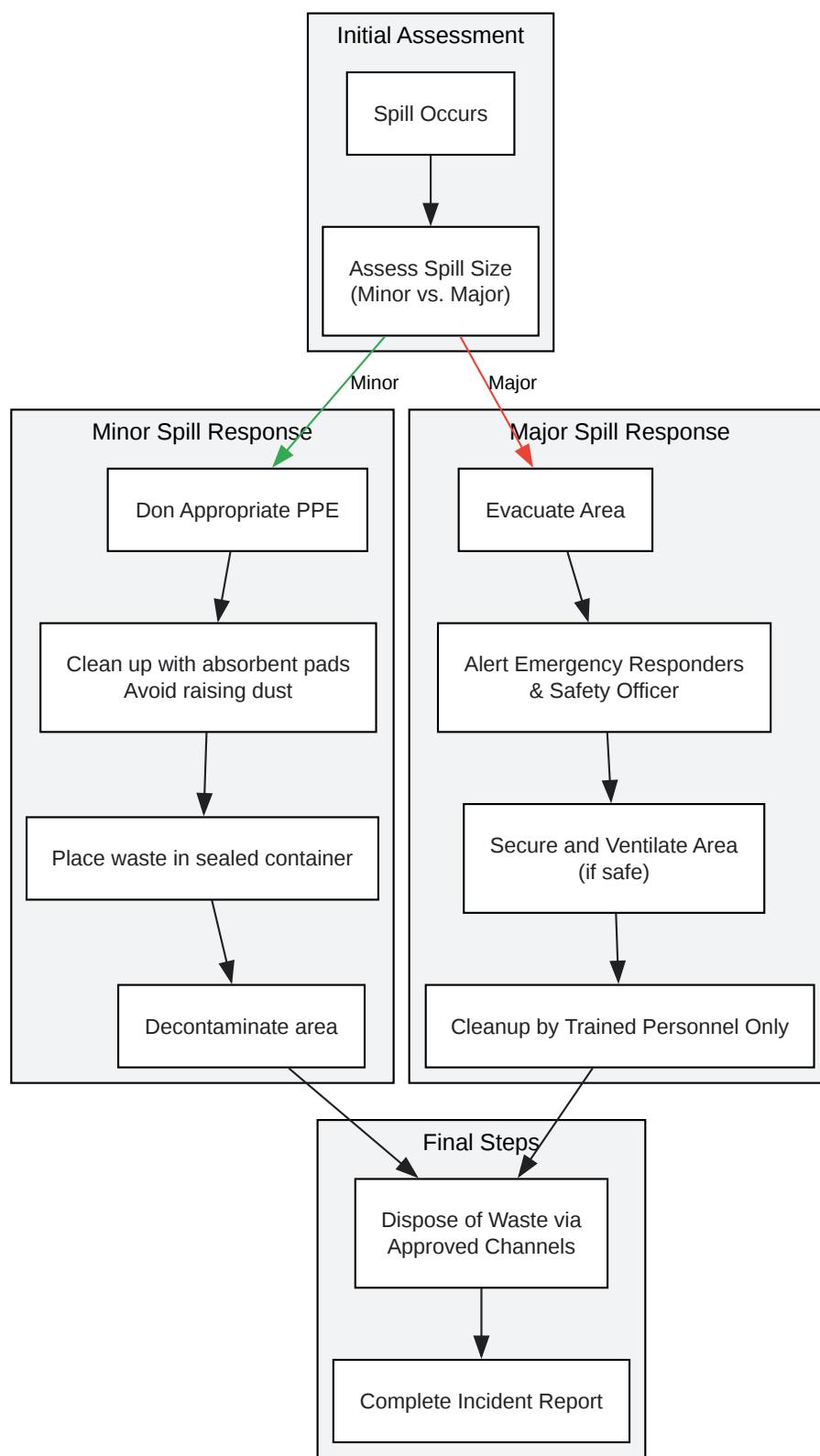
All waste must be handled in accordance with local, state, and federal regulations.[3]

- Waste Collection: Collect waste **N2,9-Diacetylguanine** and contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed container.
- Disposal Route: Dispose of the contents and container at an approved waste disposal plant.
[5][7] Do not allow the chemical to enter drains.[8][9]

- Consult Authority: If unsure, consult your institution's environmental health and safety office or a licensed professional waste disposal service.[3]

Workflow Visualization

The following diagram illustrates the procedural workflow for responding to a chemical spill of **N2,9-Diacetylguanine**.



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Caption: Workflow for handling a chemical spill of **N2,9-Diacetylguanine**.

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